

An In-depth Technical Guide to the Physicochemical Properties of 1,12-Dibromododecane

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Compound of Interest

Compound Name: *Dibromododecane*

Cat. No.: *B8593686*

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This guide provides a comprehensive overview of the melting and boiling points of 1,12-**dibromododecane**, targeted towards researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and a workflow diagram for clarity.

Physicochemical Data of 1,12-Dibromododecane

1,12-**Dibromododecane** is a long-chain alkyl halide with the chemical formula $C_{12}H_{24}Br_2$. At room temperature, it typically exists as a white to pale brown crystalline solid or a colorless to pale yellow liquid, depending on the ambient temperature.^{[1][2][3][4]} Its physical state is dictated by its melting point, which is near room temperature.

Table 1: Quantitative Physicochemical Data for 1,12-**Dibromododecane**

Property	Value	Notes
Melting Point	36-43 °C	A range is often cited due to variations in purity and experimental conditions.[2][3][5][6][7] A specific value of 38°C has also been reported.[1]
Boiling Point	335 °C	At atmospheric pressure.[1]
215 °C	At a reduced pressure of 15 mmHg.[2][5][6][7][8][9]	
Molecular Weight	~328.13 g/mol	
Appearance	White to cream or pale brown crystals/powder.[3]	Can also appear as a clear, colorless to pale yellow liquid.[1][4]
Solubility	Insoluble in water; soluble in organic solvents like hot methanol, ethanol, and ether. [1][4][5][10]	

Experimental Protocols for Property Determination

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a chemical substance like 1,12-**dibromododecane**.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It serves as a crucial indicator of a compound's purity.

Methodology:

- **Sample Preparation:** A small amount of the solid 1,12-**dibromododecane** is finely powdered on a porous plate.[11]
- **Capillary Tube Filling:** A thin-walled capillary tube, sealed at one end, is loaded with the powdered sample to a height of 2-3 mm. This is achieved by tapping the open end of the

tube into the powder and then gently tapping the sealed end on a hard surface to compact the sample.[\[11\]](#)[\[12\]](#)

- **Apparatus Setup:** The filled capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath (commonly containing liquid paraffin or silicone oil) or placed in a calibrated melting point apparatus.[\[11\]](#)
- **Heating and Observation:** The heating bath is heated gently and stirred continuously to ensure a uniform temperature distribution.[\[12\]](#) The temperature is carefully monitored.
- **Data Recording:** Two temperatures are recorded: T_1 , the temperature at which the first drop of liquid appears, and T_2 , the temperature at which the entire sample has melted into a clear liquid. The melting point is reported as the range $T_1 - T_2$.[\[11\]](#) For a pure compound, this range is typically narrow.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the formation of vapor bubbles throughout the liquid.

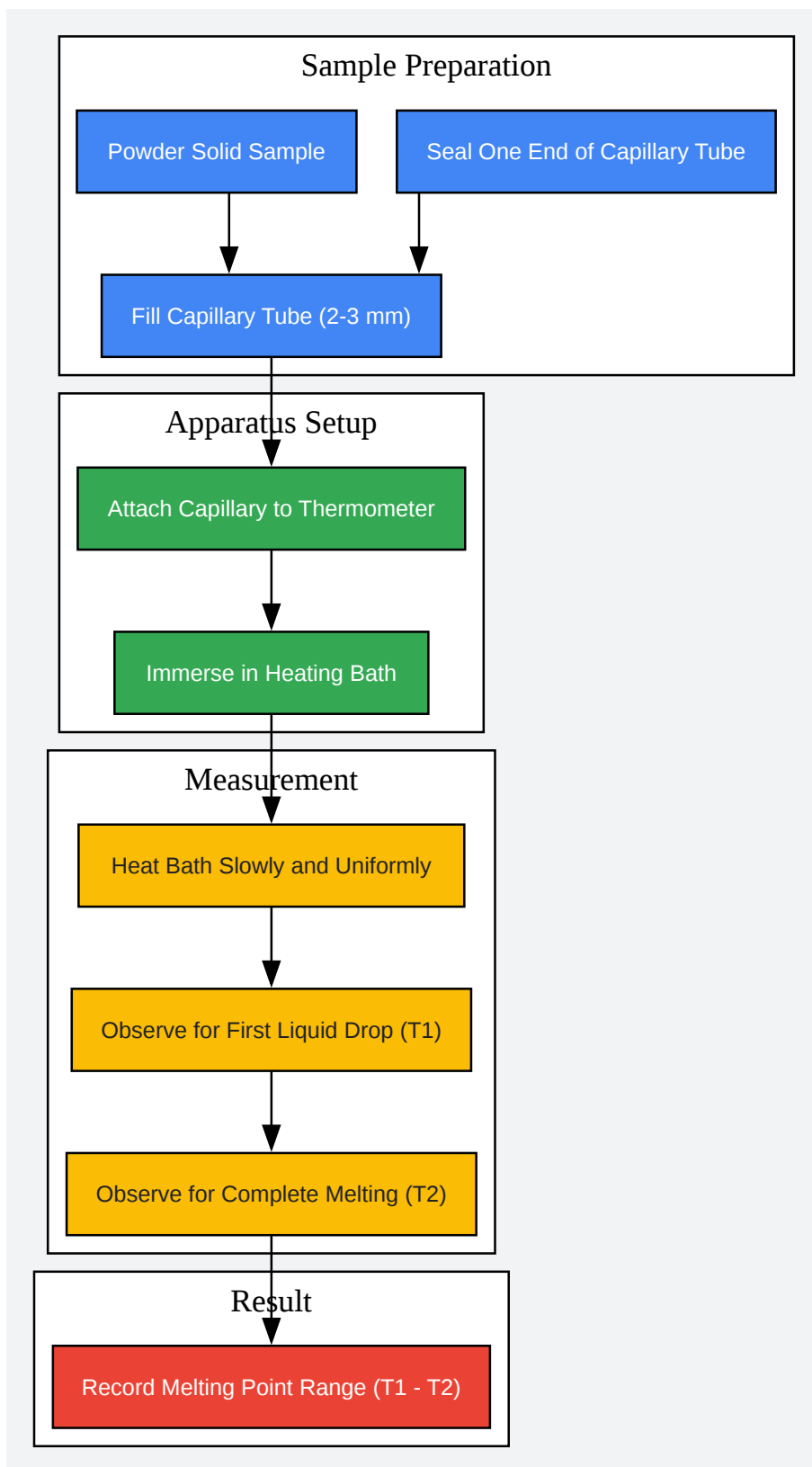
Methodology:

- **Sample Preparation:** A few milliliters of liquid 1,12-**dibromododecane** are placed into a small test tube (or fusion tube).[\[13\]](#)[\[14\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube containing the liquid.[\[14\]](#)[\[15\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a heating bath (e.g., paraffin oil).[\[13\]](#)[\[15\]](#)
- **Heating and Observation:** The apparatus is heated slowly and steadily. As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles. As the liquid's boiling point is approached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[15\]](#)[\[16\]](#)
- **Data Recording:** The heating is stopped once a steady stream of bubbles is observed. The liquid will begin to cool. The temperature at which the bubbling stops and the liquid is drawn

back into the capillary tube is recorded as the boiling point of the substance at the given atmospheric pressure.^[15]

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for determining the melting point of a solid compound.



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